

Safeguarding Your Research: A Comprehensive Guide to Handling ML-210

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Compound of Interest

Compound Name: ML-210
CAS No.: 1360705-96-9
Cat. No.: B609125

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This document provides essential safety and logistical information for the handling and disposal of **ML-210** (CAS 1360705-96-9), a selective and covalent glutathione peroxidase 4 (GPX4) inhibitor used in cancer research to induce ferroptosis. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

Personal Protective Equipment (PPE) for ML-210

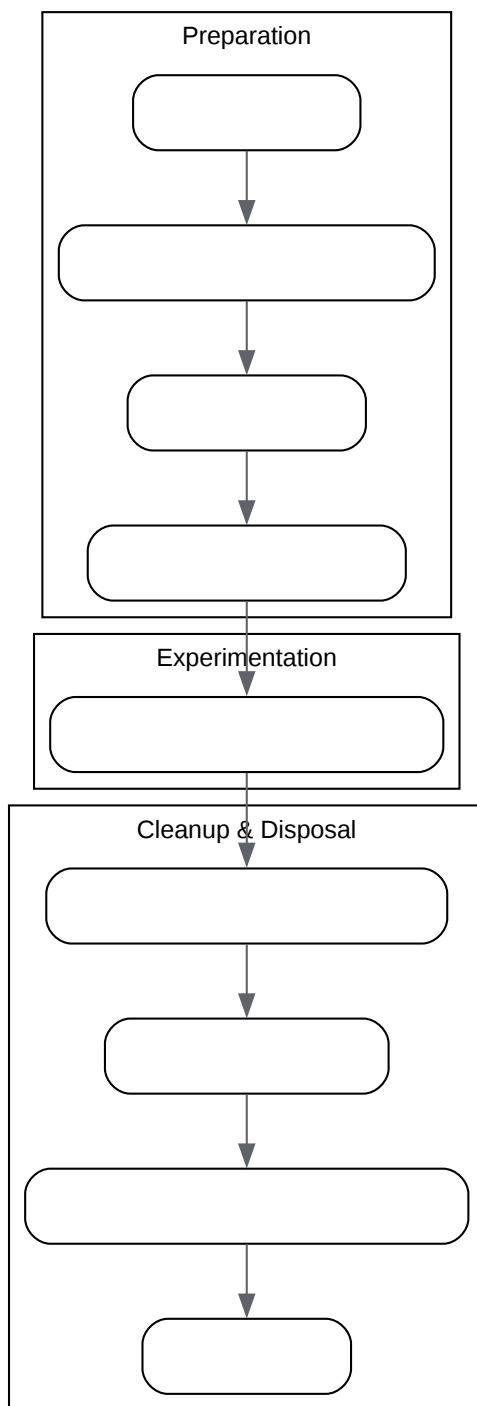
Proper personal protective equipment is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **ML-210**.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes or airborne particles of ML-210.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact. Gloves should be inspected before use and changed frequently.
Body Protection	Impervious laboratory coat or clothing	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory	NIOSH-approved respirator	Recommended when handling the powder form to avoid inhalation of dust and aerosols. ^[1]

Operational Plan for Handling ML-210

A systematic approach to handling **ML-210** minimizes risks. The following workflow outlines the key steps from preparation to cleanup.

ML-210 Handling and Disposal Workflow

[Click to download full resolution via product page](#)**ML-210** Handling and Disposal Workflow

Hazard and Safety Information

A thorough understanding of the hazards associated with **ML-210** is crucial for safe handling.

Hazard Classification	Description
Acute Oral Toxicity	Category 4: Harmful if swallowed.[1][2]
Aquatic Hazard (Long-term)	Category 4: May cause long-lasting harmful effects to aquatic life.[1]
Primary Routes of Exposure	Ingestion, inhalation, skin and eye contact.
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.[1]
Hazardous Decomposition Products	Under fire conditions, may decompose and emit toxic fumes.[1]

Emergency Procedures and First Aid

In the event of exposure, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Call a physician immediately.[1]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[1]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [1]

Storage and Disposal Plan

Proper storage and disposal are essential for safety and environmental protection.

Storage

ML-210 should be stored in a tightly sealed container in a dry and well-ventilated area.[3] For long-term stability, storage at -20°C is recommended.[1]

Disposal

All waste materials contaminated with **ML-210**, including empty containers, unused product, and contaminated PPE, must be disposed of as hazardous waste. Follow all federal, state, and local regulations for chemical waste disposal. Do not allow the product to enter drains or watercourses.[1]

Experimental Protocol Considerations

When designing experiments involving **ML-210**, consider the following:

- Solubility: **ML-210** is soluble in DMSO. Prepare stock solutions in a chemical fume hood.
- Stability: The compound is stable under recommended storage conditions.[1] Avoid exposure to incompatible materials.
- Cell Culture: When treating cells with **ML-210**, ensure all manipulations are performed in a biological safety cabinet to maintain sterility and prevent aerosol generation.

By adhering to these safety protocols and operational plans, researchers can confidently and safely utilize **ML-210** in their critical work to advance cancer therapy.

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